

2,3,4,5-Tetrabromobenzoic acid safety data sheet

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Compound Focus: 2,3,4,5-Tetrabromobenzoic acid

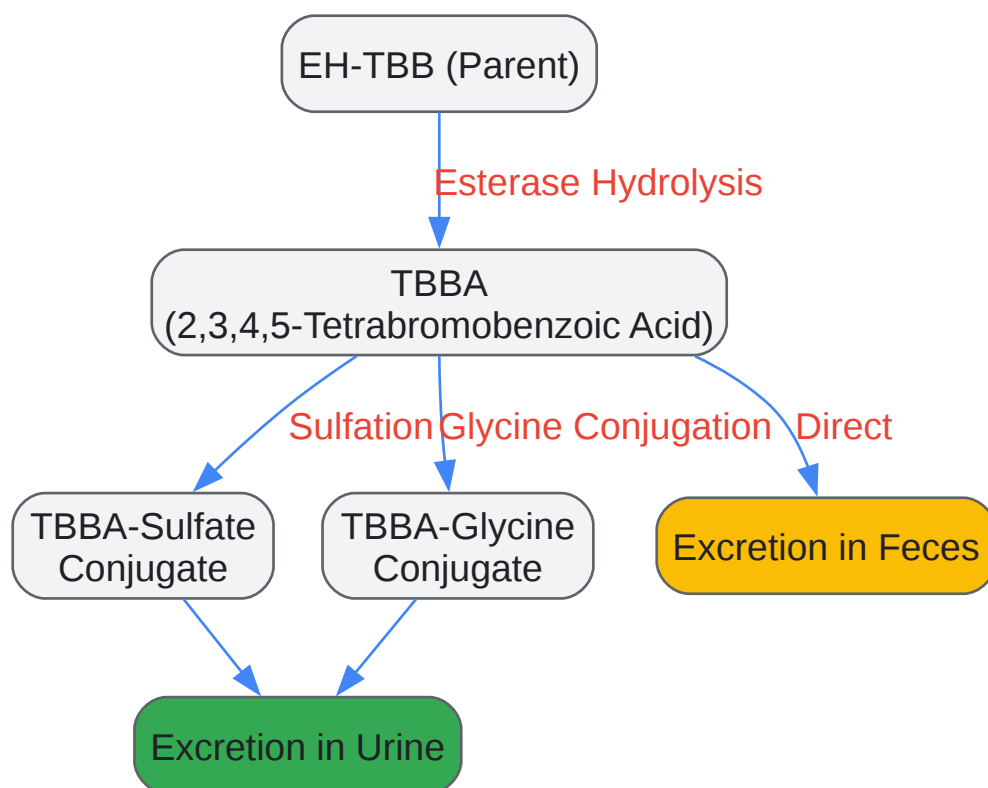
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Metabolic Pathway and Disposition

TBBA is the primary metabolite of the flame retardant **2-Ethylhexyl 2,3,4,5-tetrabromobenzoate (EH-TBB, also known as TBB)**, a component of commercial mixtures like Firemaster 550 [1] [2]. The following diagram illustrates the metabolic fate of EH-TBB in the body, based on rodent and human model studies [3] [4].



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Key findings from disposition studies are summarized in the table below.

Aspect	Findings in Rodent Models	Relevance for Human Risk Assessment
Absorption	High absorption (~85%) after low oral doses; decreased at higher doses [3] [4].	Suggests efficient absorption is likely in humans, especially at common exposure levels.
Metabolism	Rapidly hydrolyzed to TBBA; further converted to sulfate and glycine conjugates [3] [4].	In vitro studies confirm similar hydrolysis in human hepatic tissues [1].
Distribution	No significant tissue bioaccumulation after repeated administration [3] [4].	Indicates low potential for bioaccumulation.
Elimination	Eliminated via both feces (parent TBBA) and urine (conjugated TBBA) [3] [4].	Urinary TBBA is validated as a biomarker for human exposure studies [1] [2].

Toxicity and Health Effects

Toxicological data indicates several potential health concerns, though evidence is primarily from in vitro and animal studies.

Effect Category	Findings	Evidence Level
Cytotoxicity	TBBA reduced cell viability in Human Umbilical Vein Endothelial Cells (HUVECs) and was more toxic than its parent compound, EH-TBB [5].	In vitro
Endocrine Disruption	The parent mixture, Firemaster 550, is identified as an endocrine disruptor and obesogen in rat models, altering thyroid function and causing early puberty and weight gain in offspring [1].	In vivo (rat)
Human Exposure	Widespread detection of TBBA in human urine (72.4% of a cohort); exposure linked to hand-to-dust contact [1] [2].	Biomonitoring

Exposure Assessment and Risk Management

For researchers, measuring urinary TBBA is a key method for assessing exposure.

- **Analytical Methodology:** A high-throughput method exists for quantifying TBBA in urine using enzymatic deconjugation, solid-phase extraction, and HPLC-MS/MS detection [6]. This method has been successfully applied in human studies [1] [2].
- **Primary Exposure Route:** Indoor dust containing EH-TBB is a major source. Levels of EH-TBB on hands are positively correlated with urinary TBBA, suggesting hand-to-mouth contact as a key exposure route [1] [2].
- **Risk Mitigation:** Frequent hand washing is associated with reduced levels of EH-TBB on hands and lower urinary TBBA, indicating it is an effective intervention [1] [2].

Conclusion for Research Professionals

In lieu of a standard SDS, this synthesis of peer-reviewed research provides a foundation for risk assessment:

- **TBBA itself is not a high-volume industrial product** but a biomarker of exposure to EH-TBB/Firemaster 550.
- The compound shows potential for cytotoxicity and endocrine disruption based on preliminary data.
- **Primary management should focus on limiting exposure to the parent compound (EH-TBB)** through good hygiene practices, particularly in environments with elevated dust levels.

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